

# Comprehensive Disposal & Handling Protocol: Ir(dFppy)<sub>3</sub>

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## Compound of Interest

Compound Name: Ir(dFppy)<sub>3</sub>

CAS No.: 387859-70-3

Cat. No.: B2384635

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Tris[2-(4,6-difluorophenyl)pyridinato-C2,N]iridium(III)[1][2]

## Part 1: Executive Safety Directive

Immediate Action Required: Ir(dFppy)<sub>3</sub> is a cyclometalated iridium complex widely used as a photoredox catalyst.[1] While chemically robust, it poses specific hazards due to its heavy metal content (Iridium), fluorinated ligands, and potential for causing severe eye and skin irritation.

Critical Safety Profile:

- Signal Word:WARNING
- Hazard Statements: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation). [1][3]
- Physical State: Yellow to Green Solid/Powder.[1]
- Stability: Stable under ambient conditions; however, fine dust may form explosive mixtures in air.[1]
- Environmental:Do not release to environment. Iridium compounds can be persistent; fluorinated ligands resist biodegradation.[1]

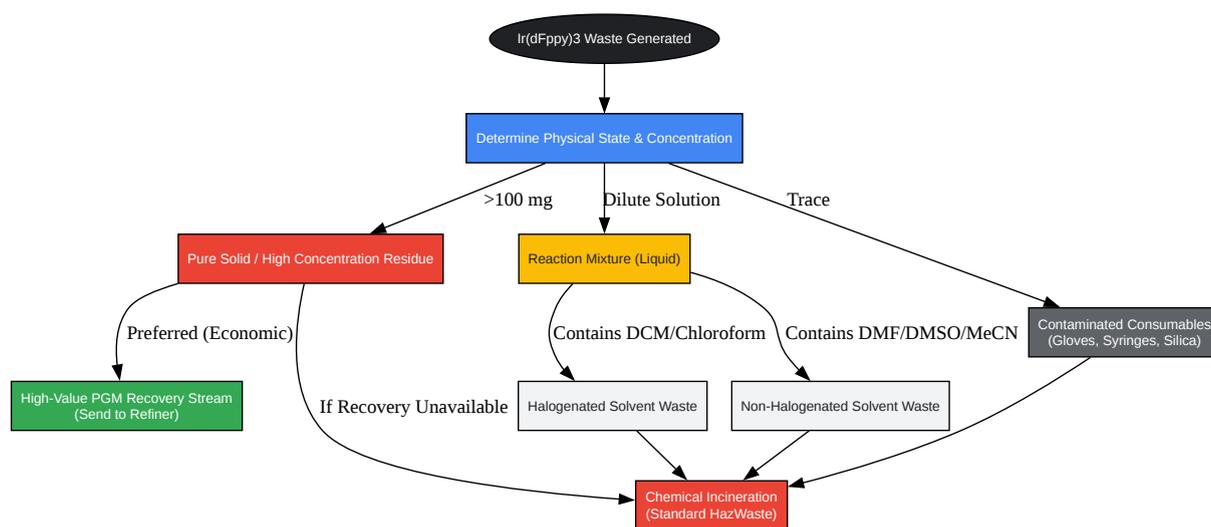
Personal Protective Equipment (PPE) Standards:

- Respiratory: N95 (minimum) or P100 respirator if handling powder outside a fume hood.[1]
- Dermal: Nitrile gloves (double-gloving recommended for solutions >10 mM).[1]
- Ocular: Chemical safety goggles.

## Part 2: Strategic Waste Management (Recovery vs. Disposal)

As a Senior Application Scientist, I strongly advocate for a Recovery-First approach. Iridium is a Platinum Group Metal (PGM) with significant economic value and high extraction costs.[1] Standard incineration should be the secondary option, reserved for dilute solutions or heavily contaminated debris where recovery is chemically infeasible.

Decision Matrix: Waste Stream Segregation



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Figure 1: Decision logic for segregating Ir(dFppy)<sub>3</sub> waste streams to maximize economic recovery and ensure regulatory compliance.

## Part 3: Detailed Disposal Protocols

### Protocol A: Solid Waste (Pure Compound & Residues)

Context: Expired catalysts, failed synthesis batches, or rotary evaporator residues.[1][2]

- Containerization: Transfer solid Ir(dFppy)<sub>3</sub> into a wide-mouth glass jar or high-density polyethylene (HDPE) container.
- Labeling:

- Primary Label: "Hazardous Waste - Solid - Iridium Compound."[\[1\]](#)[\[2\]](#)
- Constituents: "Tris[2-(4,6-difluorophenyl)pyridinato-C2,N]iridium(III) >95%."[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Hazards: Irritant, Heavy Metal.[\[1\]](#)
- Refining Option (Recommended): If accumulating >1g of material, contact a specialized precious metal refiner (e.g., Sabin, Heraeus).[\[1\]](#) The fluorinated ligands require specific high-temperature pyrolysis for metal recovery.[\[1\]](#)
- Disposal Option: If refining is not viable, seal the container and tag for High-Temperature Incineration.[\[1\]](#) Ensure the incinerator is equipped with a scrubber for Hydrogen Fluoride (HF), which will generate upon combustion of the difluorophenyl ligands.

## Protocol B: Liquid Waste (Reaction Mixtures)

Context: Post-reaction solutions containing catalyst, substrates, and solvents.[\[1\]](#)[\[2\]](#)

Scientific Rationale:  $\text{Ir}(\text{dFppy})_3$  is stable in solution.[\[1\]](#) Unlike quenching a Grignard reagent, adding water or acid will not deactivate the catalyst. It must be removed or contained.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)  
[\[8\]](#)

Solvent System	Waste Stream Classification	Handling Procedure
Dichloromethane / Chloroform	Halogenated Organic Waste	1.[1][2] Do not precipitate. 2. Pour directly into Halogenated Waste carboy. 3. Ensure carboy is HDPE or glass (avoid unlined metal).[1]
DMF / DMSO / Acetonitrile	Non-Halogenated Organic Waste	1.[2] Pour into Non-Halogenated Waste carboy. 2. Warning: Do not mix with oxidizers (e.g., Nitric Acid) as Ir-complexes can catalyze decomposition.[1]
Aqueous Mixtures	Aqueous Heavy Metal Waste	1. Ir(dFppy) <sub>3</sub> is poorly soluble in water.[1] 2. Filter the solution through Celite. 3. Dispose of solid Celite as Solid Hazardous Waste. 4. Aqueous filtrate may still require heavy metal testing before drain disposal.

## Protocol C: Spill Management & Decontamination

Context: Benchtop powder spill.

- Isolate: Evacuate non-essential personnel. Mark the area.
- PPE Up: Don N95 respirator, goggles, and double nitrile gloves.[1]
- Dry Clean: Do not use water initially. Water will spread the hydrophobic powder. Use a HEPA-filtered vacuum or sweep gently with a brush and dustpan dedicated to hazardous materials.
- Wet Clean: Once visible powder is removed, wipe the surface with a paper towel soaked in Acetone or Ethyl Acetate (Ir(dFppy)<sub>3</sub> is soluble in organic solvents).[1]

- Final Wash: Wash surface with soap and water to remove residual organic film.
- Disposal: Place all wipes, gloves, and vacuum bags into a clear plastic hazardous waste bag. Label as "Iridium Contaminated Debris."<sup>[1]</sup>

## Part 4: Regulatory Compliance (EPA/RCRA)<sup>[1]</sup>

RCRA Status: Ir(dFppy)<sub>3</sub> is not a "P-listed" or "U-listed" waste under the US EPA Resource Conservation and Recovery Act (RCRA).<sup>[1]</sup> However, it must be characterized based on its properties:

- Toxicity Characteristic: While Iridium is not one of the 8 RCRA metals (As, Ba, Cd, Cr, Pb, Hg, Se, Ag), the fluorinated ligands and the general toxicity of organometallics necessitate handling it as Hazardous Chemical Waste.<sup>[2]</sup>
- Ignitability (D001): If the waste is in a flammable solvent (Flash point <60°C), it carries the D001 code.<sup>[1]</sup>
- Generator Status: Always verify if your institution requires specific "Heavy Metal" tagging even for non-RCRA metals to comply with local wastewater discharge permits.<sup>[1]</sup>

Compliance Checklist:

Waste container closed when not in use.

"Hazardous Waste" label visible and legible.

Start date of accumulation recorded.

No incompatibility (e.g., do not mix with strong oxidizers).<sup>[1]</sup>

## References

- National Institutes of Health (PubChem). Tris(2-phenylpyridine)iridium (Compound Summary - Analogous Hazards).<sup>[1]</sup> Retrieved from [\[Link\]](#)<sup>[1][2]</sup>
- American Elements. Tris[2-(4,6-difluorophenyl)pyridinato-C2,N]iridium(III) Safety Data Sheet. Retrieved from [\[Link\]](#)<sup>[1][2][4][9]</sup>

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## Sources

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- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [[essr.umd.edu](https://essr.umd.edu)]
- 3. [downloads.ossila.com](https://downloads.ossila.com) [[downloads.ossila.com](https://downloads.ossila.com)]
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